

# (3-Methoxyphenyl)boronic acid: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxybenzeneboronic acid

Cat. No.: B135778

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of (3-Methoxyphenyl)boronic acid, a versatile reagent widely utilized in organic synthesis, particularly in the formation of carbon-carbon bonds through Suzuki-Miyaura cross-coupling reactions. Its unique properties make it a valuable building block in the development of complex organic molecules, including pharmaceuticals and agrochemicals.

## Core Physical and Chemical Properties

(3-Methoxyphenyl)boronic acid, also known as **3-methoxybenzeneboronic acid**, is a white to light yellow crystalline powder.<sup>[1]</sup> It is soluble in polar organic solvents such as methanol and dimethyl sulfoxide (DMSO).<sup>[1][2]</sup> The presence of the methoxy group enhances its reactivity and solubility, making it an effective component in various chemical transformations.<sup>[2][3]</sup>

Table 1: General Properties of (3-Methoxyphenyl)boronic acid

| Property          | Value   | Reference(s)  |
|-------------------|---|---|
| CAS Number        | 10365-98-7                                    | <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Formula | C <sub>7</sub> H <sub>9</sub> BO <sub>3</sub> | <a href="#">[4]</a> <a href="#">[5]</a>                     |
| Molecular Weight  | 151.96 g/mol                                  | <a href="#">[5]</a> <a href="#">[6]</a>                     |
| Appearance        | White to light yellow crystalline powder      | <a href="#">[1]</a> <a href="#">[7]</a>                     |
| Melting Point     | 160-163 °C                                    | <a href="#">[8]</a>   |

Table 2: Spectroscopic Data Summary

| Spectrum Type       | Key Features/Notes   |
|---------------------|--|
| <sup>1</sup> H NMR  | Spectral data available. <a href="#">[4]</a>                       |
| <sup>13</sup> C NMR | Spectral data available. <a href="#">[9]</a> <a href="#">[10]</a>  |
| IR                  | Spectral data available. <a href="#">[11]</a> <a href="#">[12]</a> |

## Safety and Handling

(3-Methoxyphenyl)boronic acid is classified as harmful if swallowed and causes skin and serious eye irritation.[\[12\]](#) It may also cause respiratory irritation.[\[12\]](#) Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be used when handling this compound.[\[6\]](#)

Table 3: GHS Hazard Information

| Hazard Statement                 | Code |
|----------------------------------|------|
| Harmful if swallowed             | H302 |
| Causes skin irritation           | H315 |
| Causes serious eye irritation    | H319 |
| May cause respiratory irritation | H335 |

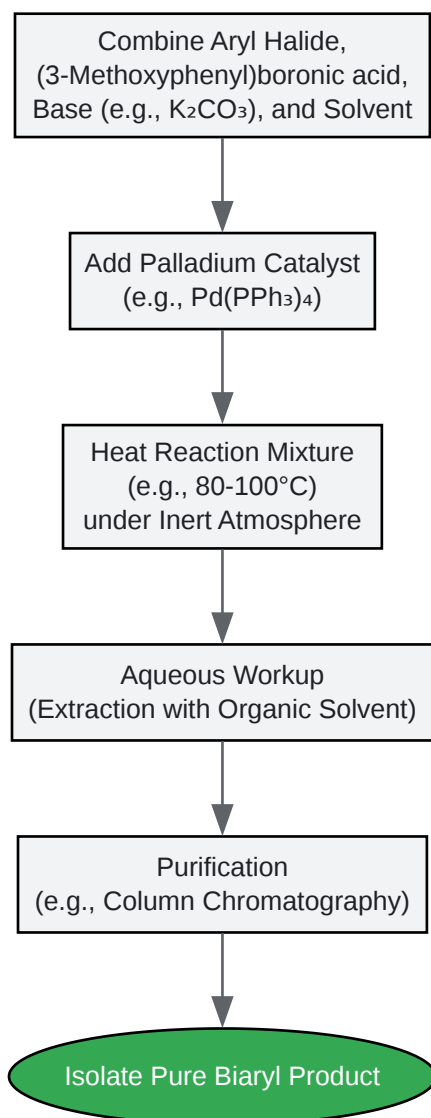
This information is a summary. Always consult the full Safety Data Sheet (SDS) before handling.

## Experimental Protocols

### Suzuki-Miyaura Cross-Coupling Reaction: A General Protocol

The Suzuki-Miyaura reaction is a palladium-catalyzed cross-coupling reaction between an organoboron compound (like (3-Methoxyphenyl)boronic acid) and an organic halide or triflate. [13][14] This reaction is a cornerstone of modern organic synthesis for the formation of biaryl compounds.

Experimental Workflow:



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Caption: General workflow for a Suzuki-Miyaura cross-coupling reaction.

Detailed Example Protocol:

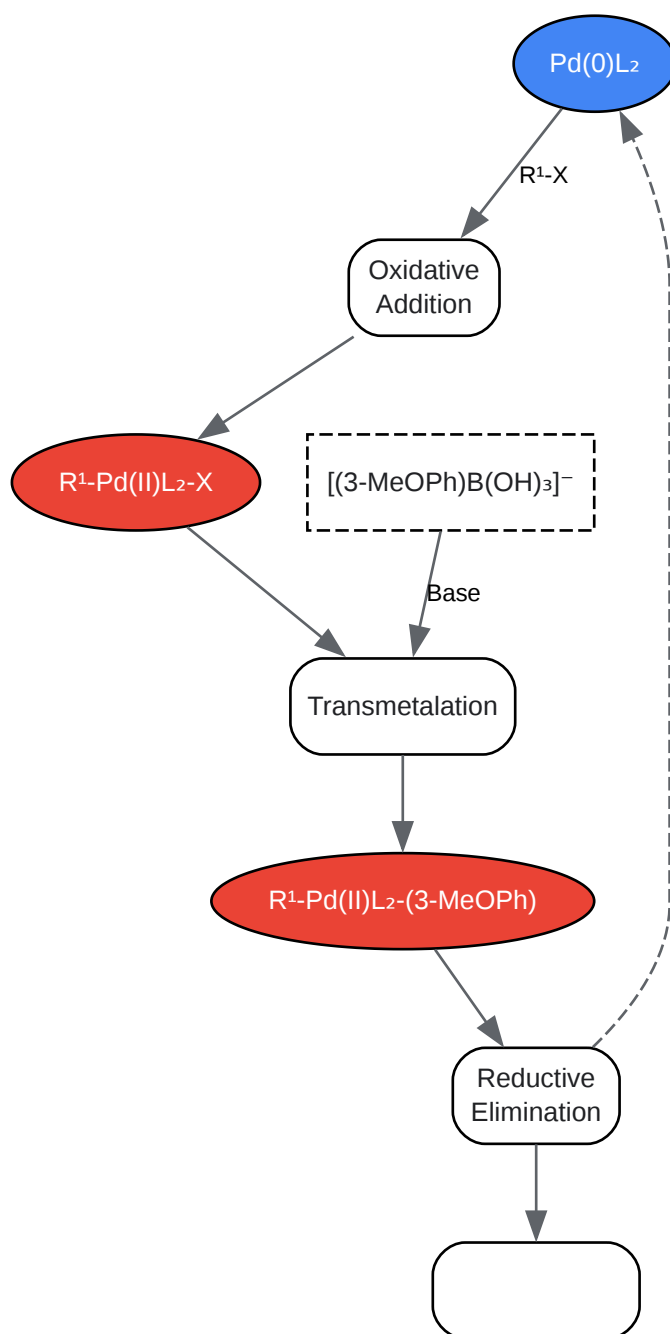
This protocol is a representative example and may require optimization for specific substrates.

- **Reaction Setup:** In a round-bottom flask, combine the aryl halide (1.0 mmol), (3-Methoxyphenyl)boronic acid (1.2 mmol), and potassium carbonate (2.0 mmol).
- **Inert Atmosphere:** Seal the flask and subject it to three cycles of vacuum and backfilling with an inert gas (e.g., argon or nitrogen).

- **Solvent and Catalyst Addition:** Under the inert atmosphere, add the solvent (e.g., a mixture of toluene and water) and the palladium catalyst (e.g., tetrakis(triphenylphosphine)palladium(0), 0.05 mmol).
- **Reaction:** Heat the mixture to the desired temperature (typically 80-100 °C) and stir vigorously for the required time (typically 2-24 hours), monitoring the reaction progress by a suitable technique like TLC or GC-MS.
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the desired biaryl product.

## Molecular Structure and Signaling Pathways

The utility of (3-Methoxyphenyl)boronic acid in Suzuki-Miyaura coupling is rooted in its molecular structure, which facilitates the key steps of the catalytic cycle.



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Caption: The catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

The reaction is initiated by the oxidative addition of an organic halide to a  $\text{Pd(0)}$  complex. This is followed by transmetalation with the boronic acid, which is activated by a base. The final step is reductive elimination, which forms the C-C bond of the biaryl product and regenerates the  $\text{Pd(0)}$  catalyst.<sup>[1]</sup>

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